

Application Notes and Protocols for RO495, a TYK2 Inhibitor

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Compound of Interest

Compound Name: RO495

Cat. No.: B597900

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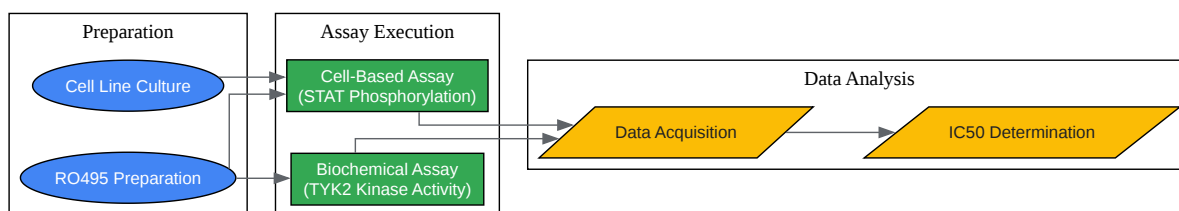
For Researchers, Scientists, and Drug Development Professionals

Introduction

RO495 is a potent and selective inhibitor of Tyrosine Kinase 2 (TYK2), a member of the Janus kinase (JAK) family of non-receptor tyrosine kinases.^{[1][2][3][4][5]} TYK2 plays a crucial role in the signaling pathways of cytokines such as interleukins (IL-12, IL-23) and type I interferons, which are pivotal in the pathogenesis of various autoimmune and inflammatory diseases.^{[6][7]} By inhibiting TYK2, **RO495** effectively blocks the downstream phosphorylation of Signal Transducer and Activator of Transcription (STAT) proteins, thereby modulating the immune response.^{[8][9]} These application notes provide detailed protocols for in vitro cell-based assays to characterize the activity of **RO495**.

Experimental Workflow Overview

The following diagram outlines the general workflow for evaluating the in vitro efficacy of the TYK2 inhibitor **RO495**.



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Caption: General experimental workflow for in vitro characterization of **RO495**.

Quantitative Data Summary

The inhibitory activity of **RO495** on TYK2 has been quantified in cell-based pharmacological assays.

Compound	Target	Assay Type	Cell Line	Stimulant	Measured Endpoint	IC50 (nM)
RO495	TYK2	Cell-Based	Set-2	-	STAT5 Phosphorylation	1.5
RO495	TYK2	Cell-Based	NK92	IL-12	STAT5 Phosphorylation	1.5

Data sourced from publicly available information.[\[1\]](#)

Experimental Protocols

Biochemical TYK2 Kinase Inhibition Assay

This protocol describes a method to determine the direct inhibitory effect of **RO495** on TYK2 enzymatic activity. A common method is a fluorescence resonance energy transfer (FRET)-

based assay.

Materials:

- Recombinant human TYK2 enzyme
- Kinase buffer (e.g., 50 mM HEPES pH 7.5, 10 mM MgCl₂, 1 mM EGTA, 0.01% Brij-35)
- ATP
- TYK2 substrate peptide (e.g., a poly-Glu-Tyr peptide)
- FRET donor and acceptor pair-labeled anti-phosphotyrosine antibody
- **RO495**
- DMSO (for compound dilution)
- 384-well microplates

Procedure:

- **Compound Preparation:** Prepare a serial dilution of **RO495** in DMSO. A typical starting concentration is 10 mM. Further dilute the compounds in kinase buffer to the desired final concentrations.
- **Assay Plate Preparation:** Add 5 µL of the diluted **RO495** or DMSO (vehicle control) to the wells of a 384-well plate.
- **Enzyme and Substrate Addition:** Prepare a master mix containing the TYK2 enzyme and substrate peptide in kinase buffer. Add 10 µL of this mix to each well.
- **Initiation of Reaction:** Prepare an ATP solution in kinase buffer. Add 5 µL of the ATP solution to each well to start the kinase reaction. The final ATP concentration should be close to its K_m value for TYK2.
- **Incubation:** Incubate the plate at 30°C for a specified time (e.g., 60 minutes).

- Detection: Add 10 μ L of the FRET-labeled anti-phosphotyrosine antibody solution to each well to stop the reaction and initiate the detection signal.
- Data Acquisition: Read the plate on a microplate reader capable of measuring FRET.
- Data Analysis: Calculate the percent inhibition for each **RO495** concentration relative to the DMSO control and determine the IC50 value by fitting the data to a four-parameter logistic equation.

Cell-Based STAT Phosphorylation Assay

This protocol outlines a method to measure the inhibition of cytokine-induced STAT phosphorylation by **RO495** in a cellular context.

Materials:

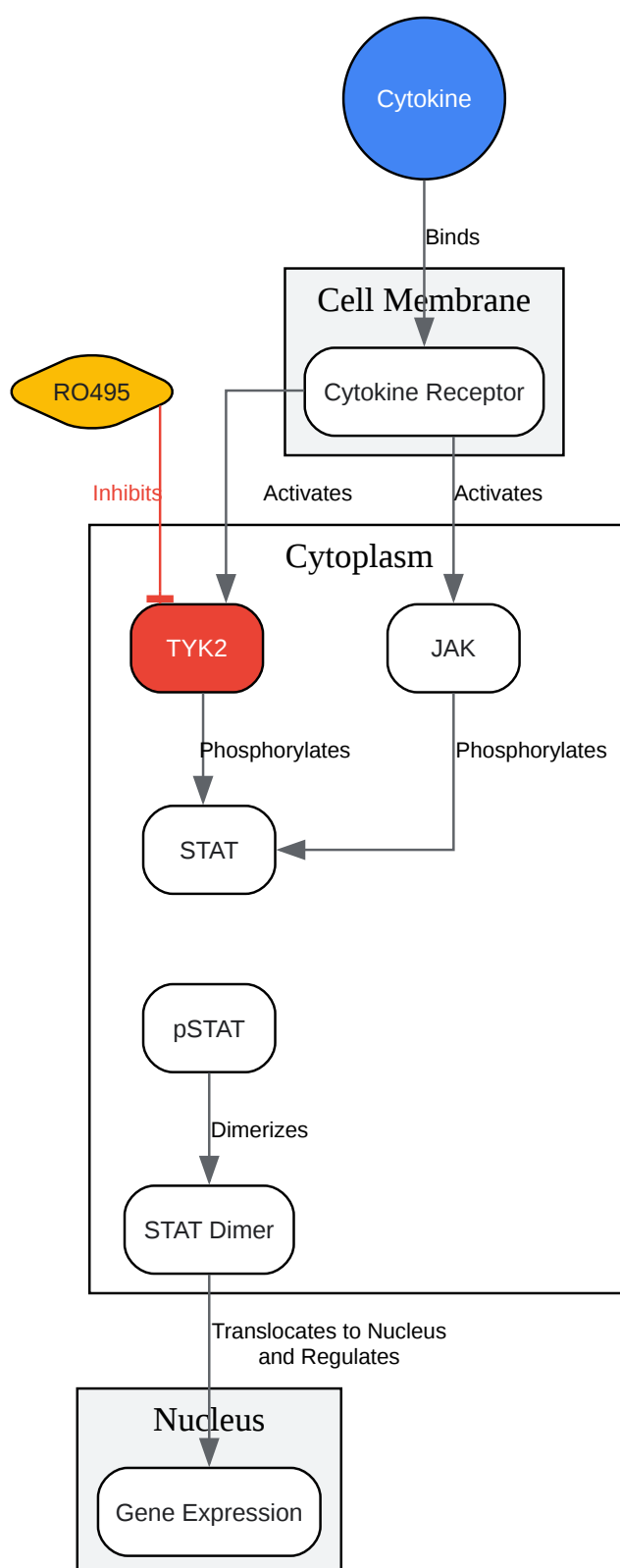
- A suitable cell line (e.g., NK-92, Set-2, or other cytokine-responsive cells)
- Cell culture medium
- Fetal Bovine Serum (FBS)
- Cytokine stimulant (e.g., IL-12, IL-23, or IFN- α)
- **RO495**
- DMSO
- Phosphate Buffered Saline (PBS)
- Fixation buffer (e.g., Cytofix)
- Permeabilization buffer (e.g., Perm Buffer III)
- Fluorescently labeled anti-phospho-STAT antibody (e.g., anti-pSTAT3, anti-pSTAT5)
- 96-well cell culture plates
- Flow cytometer

Procedure:

- **Cell Seeding:** Seed the cells in a 96-well plate at a density of $1-2 \times 10^5$ cells per well and culture overnight.
- **Serum Starvation:** The following day, gently wash the cells with PBS and replace the medium with serum-free medium for 2-4 hours to reduce basal signaling.
- **Compound Treatment:** Treat the cells with a serial dilution of **RO495** or DMSO for 1-2 hours.
- **Cytokine Stimulation:** Add the cytokine stimulant to the wells at a pre-determined optimal concentration and incubate for a short period (e.g., 15-30 minutes).
- **Cell Fixation:** Pellet the cells by centrifugation, remove the supernatant, and resuspend in fixation buffer. Incubate for 10-15 minutes at room temperature.
- **Permeabilization:** Wash the cells with PBS and then resuspend in ice-cold permeabilization buffer. Incubate on ice for 30 minutes.
- **Staining:** Wash the cells with staining buffer (PBS with 2% FBS) and then incubate with the fluorescently labeled anti-phospho-STAT antibody for 30-60 minutes at room temperature in the dark.
- **Data Acquisition:** Wash the cells and resuspend in staining buffer. Analyze the samples on a flow cytometer to measure the mean fluorescence intensity (MFI) of the phospho-STAT signal.
- **Data Analysis:** Calculate the percent inhibition of STAT phosphorylation for each **RO495** concentration relative to the stimulated DMSO control. Determine the IC₅₀ value using a suitable curve-fitting model.

Signaling Pathway

The following diagram illustrates the canonical JAK/STAT signaling pathway and the point of inhibition by **RO495**.



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Caption: **RO495** inhibits the TYK2-mediated phosphorylation of STAT proteins.

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